

A Comparative Analysis of Translaminar Activity: Dimethomorph vs. Iprovalicarb

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Compound of Interest

Compound Name: *Dimethomorph*

Cat. No.: *B118703*

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This guide provides an objective comparison of the translaminar activity of two widely used oomycete-specific fungicides: **Dimethomorph** and Iprovalicarb. Understanding the translaminar movement of these compounds is critical for optimizing disease control strategies, managing resistance, and developing new, more effective fungicides. This document summarizes key experimental findings, presents comparative data in a clear format, and details the methodologies used in these assessments.

Introduction to Translaminar Activity

Translaminar activity refers to the ability of a pesticide, once deposited on the upper surface of a leaf, to penetrate the leaf tissue and move to the lower, untreated surface.^[1] This "local systemic" movement is a crucial attribute for fungicides targeting pathogens like downy mildews and late blight, which often sporulate on the protected underside of leaves. Effective translaminar movement ensures that the active ingredient reaches the site of infection, providing more comprehensive protection than a simple contact fungicide.^[2] The degree of translaminar activity is influenced by the physicochemical properties of the fungicide, such as its lipophilicity and water solubility.^[3]

Both **Dimethomorph**, a cinnamic acid amide, and Iprovalicarb, a valinamide carbamate, belong to the Carboxylic Acid Amide (CAA) group of fungicides (FRAC Code 40).^[4] They are known to exhibit translaminar movement and are effective against various oomycete pathogens.^{[4][5]}

Comparative Translaminar Efficacy

A key study directly compared the translaminar activity of **Dimethomorph** (DMM) and Iprovalicarb (IPRO) in controlling late blight (*Phytophthora infestans*) on both potato and tomato leaves. The experiment involved applying the fungicides to the upper leaf surface and then inoculating the lower, untreated surface with the pathogen. The efficacy was quantified by determining the effective dose required to reduce the infected leaf area by 50% (ED50).

The results indicate that while both fungicides exhibit translaminar activity, their effectiveness varies depending on the plant species. Notably, in this study, a third CAA fungicide, mandipropamid (MPD), showed superior translaminar activity compared to both **Dimethomorph** and Iprovalicarb.[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

The following table summarizes the ED50 values for the translaminar activity of **Dimethomorph** and Iprovalicarb against *Phytophthora infestans*. Lower ED50 values indicate higher efficacy.

Fungicide	Plant Species	Translaminar Efficacy (ED50 in µg/ml) [7]
Dimethomorph	Potato	358
	Tomato	111
Iprovalicarb	Potato	158
	Tomato	218

Data sourced from Cohen et al. (2007).[\[7\]](#)[\[8\]](#)

From this data, it can be observed that Iprovalicarb demonstrated better translaminar activity on potato leaves compared to **Dimethomorph**. Conversely, **Dimethomorph** was significantly more effective in its translaminar action on tomato leaves than Iprovalicarb.[\[7\]](#) This highlights the importance of considering the specific crop when selecting a fungicide for optimal disease control.

Physicochemical Properties Influencing Translaminar Activity

The movement of a fungicide across a leaf is largely governed by its chemical and physical properties. Key parameters include the octanol-water partition coefficient (log P), which indicates lipophilicity, and water solubility. A balance between these properties is necessary for the molecule to penetrate the waxy leaf cuticle and then move through the aqueous environment of the leaf tissue.

Property	Dimethomorph	Iprovalicarb
Molecular Formula	C ₂₁ H ₂₂ ClNO ₄	C ₁₈ H ₂₈ N ₂ O ₃
Molecular Weight	387.9 g/mol	320.4 g/mol
Water Solubility	49.2 mg/L (at pH 7, 20°C)[3]	Data not explicitly found in a comparable format
log P (Kow)	2.63 (E-isomer), 2.73 (Z-isomer)[3]	Data not explicitly found in a comparable format

Experimental Protocols

To provide a clear understanding of how the comparative data was generated, a detailed experimental protocol for assessing translaminar activity is outlined below. This protocol is based on the methodology described in the comparative study by Cohen et al.[7][8]

Objective: To quantify and compare the translaminar activity of Dimethomorph and Iprovalicarb against *Phytophthora infestans* on potato and tomato plants.

1. Plant Material:

- Potato (*Solanum tuberosum*) and tomato (*Lycopersicon esculentum*) plants are grown under controlled greenhouse conditions until they reach a suitable age for leaf detachment (e.g., 6-8 weeks).

2. Fungicide Application:

- Formulated **Dimethomorph** and Iprovalicarb are prepared in a range of concentrations.
- The upper (adaxial) surfaces of detached leaves are sprayed with the respective fungicide solutions until runoff. Control leaves are sprayed with water.
- The treated leaves are allowed to dry for a specified period (e.g., 4 hours) in a controlled environment.

3. Pathogen Inoculation:

- A sporangial suspension of *Phytophthora infestans* is prepared at a known concentration.
- The lower (abaxial), untreated surfaces of the leaves are inoculated with droplets of the sporangial suspension.

4. Incubation:

- The inoculated leaves are placed in a humid chamber at an optimal temperature for disease development (e.g., 18-20°C) in the dark.

5. Disease Assessment:

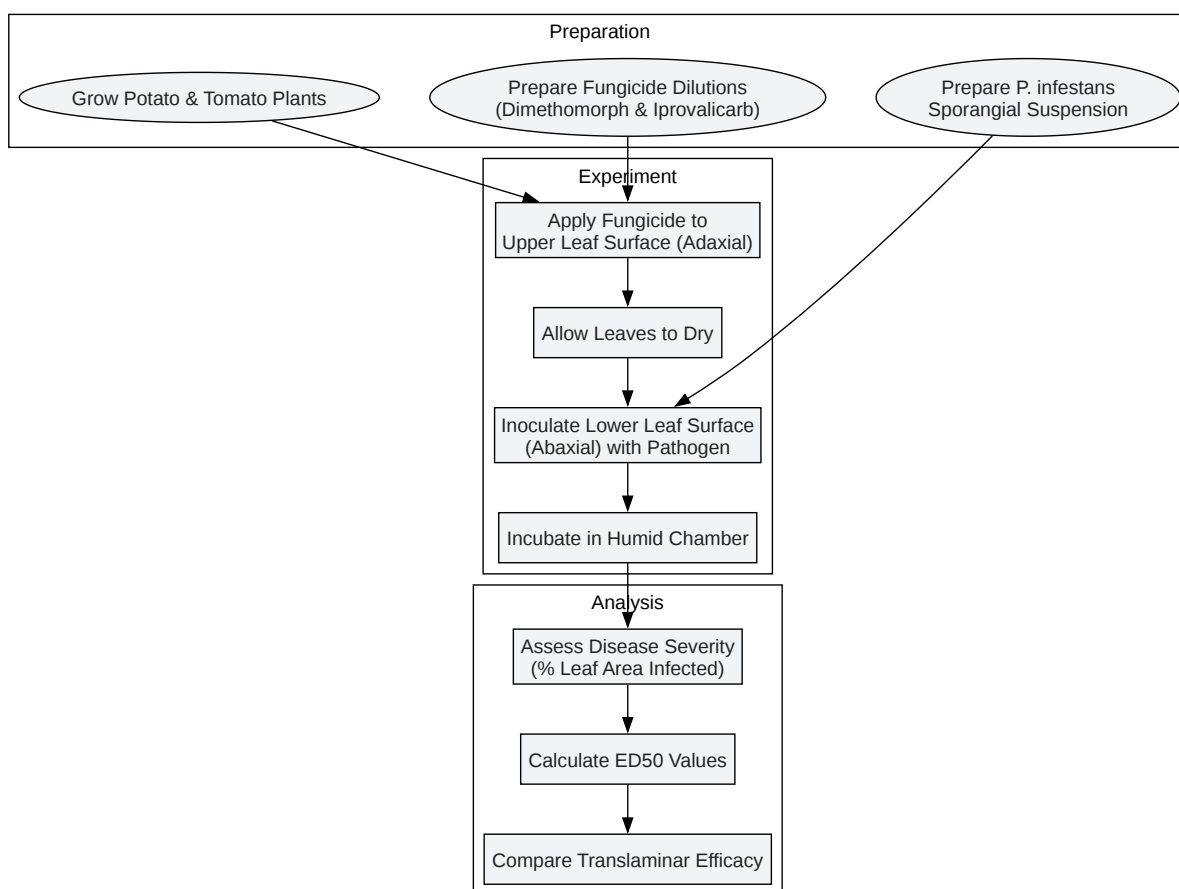
- After a set incubation period (e.g., 5-7 days), the percentage of the leaf area covered by lesions on the inoculated (abaxial) side is visually assessed for each leaf.

6. Data Analysis:

- The percentage of disease control for each fungicide concentration is calculated relative to the water-sprayed control.
- The ED50 value (the effective dose that reduces the infected leaf area by 50%) is calculated for each fungicide on each plant species using probit analysis or a similar statistical method.

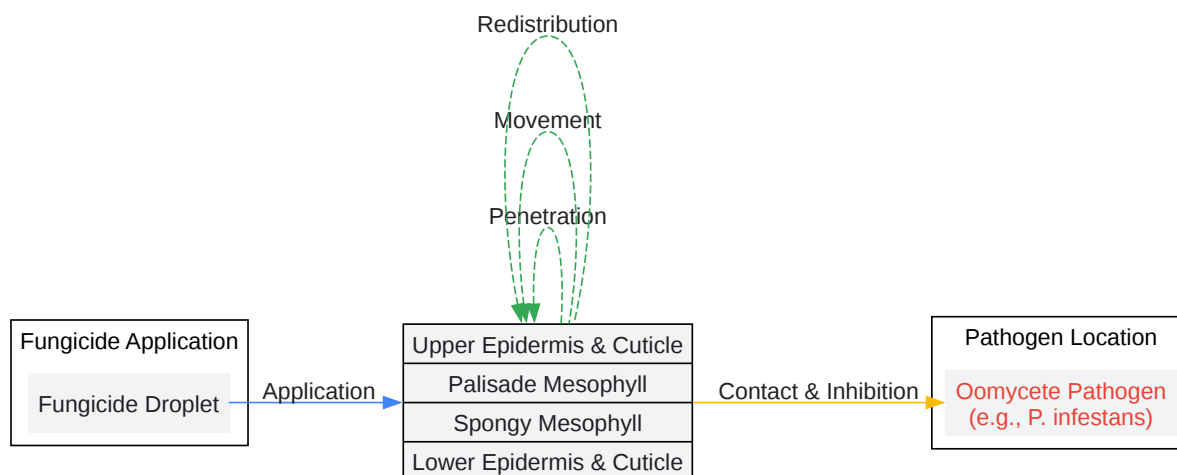
Signaling Pathways and Experimental Workflows

To visually represent the concepts and processes described, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for assessing translaminar activity.



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